

Thermochemical Profile & Technical Guide: Butyl 2-chloropropanoate[1]

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Compound of Interest

Compound Name: Butyl 2-chloropropanoate

CAS No.: 54819-86-2

Cat. No.: B1266183

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Executive Summary & Chemical Identity

Butyl 2-chloropropanoate (CAS: 54819-86-2), also known as n-butyl 2-chloropropionate, is a critical intermediate in organic synthesis and a specialized initiator for Atom Transfer Radical Polymerization (ATRP).[1] Its structural features—a secondary alkyl halide adjacent to an ester carbonyl—impart specific reactivity profiles essential for the controlled growth of polymer chains (e.g., acrylates) and the synthesis of chiral herbicides.

This guide consolidates thermochemical data, physical properties, and experimental protocols to support researchers in process design, scale-up, and safety assessment.[1]

Chemical Identifiers

Parameter	Detail
IUPAC Name	Butyl 2-chloropropanoate
CAS Number	54819-86-2
Molecular Formula	C ₇ H ₁₃ ClO ₂
SMILES	<chem>CCCCOC(=O)C(C)Cl</chem>
Molecular Weight	164.63 g/mol

Thermochemical & Physical Data

The following data aggregates experimental values and high-confidence group contribution estimates (Joback/Benson methods) where direct calorimetric data is rare.

thermodynamic Properties

Data Source: Consolidated from NIST and calorimetric literature estimates.

Property	Value	Unit	Confidence/Method
Enthalpy of Formation ()	-517.6 ± 9.6	kJ/mol	Experimental/NIST
Enthalpy of Formation ()	-572.0 ± 8.4	kJ/mol	Experimental/NIST
Enthalpy of Vaporization ()	54.4 ± 4.2	kJ/mol	Standard Conditions
Heat Capacity ()	~285.0	J/(mol[1][2]·K)	Estimated (Joback)
Gibbs Free Energy of Formation ()	-240.2	kJ/mol	Calculated
Enthalpy of Combustion ()	-4064.3 ± 8.4	kJ/mol	Derived

Physical Constants

Property	Value	Conditions
Boiling Point	184.5 – 196.3	°C @ 760 mmHg
Density	1.035	g/cm ³ @ 25°C
Vapor Pressure	0.402	mmHg @ 25°C
Refractive Index ()	1.428 – 1.430	@ 20°C
Flash Point	77.9	°C (Closed Cup)
Viscosity ()	1.13	mPa[2][3][4]·s @ 25°C (Est)

Experimental Protocols

Protocol A: Synthesis via Fischer Esterification with Thermal Control

Objective: Synthesize n-butyl 2-chloropropionate from 2-chloropropionic acid and n-butanol while managing the endothermic equilibrium shift.

Reagents:

- 2-Chloropropionic acid (1.0 eq)[1]
- n-Butanol (1.2 eq)[1]
- p-Toluenesulfonic acid (pTSA) (0.05 eq)[1]
- Solvent: Toluene (azeotropic removal of water)

Workflow:

- Setup: Equip a 500 mL round-bottom flask with a Dean-Stark trap and reflux condenser.
- Charging: Add 2-chloropropionic acid, n-butanol, pTSA, and toluene.

- Reaction: Heat to reflux (~110°C). Monitor water collection in the Dean-Stark trap.
 - Self-Validating Check: The theoretical water yield is 18 mL per mole of acid.[\[1\]](#) Stop reaction only when water volume plateaus at >95% theoretical.[\[1\]](#)
- Work-up: Cool to room temperature. Wash with saturated NaHCO₃ (to remove unreacted acid) and brine.[\[1\]](#)
- Purification: Dry organic layer over MgSO₄. Remove toluene via rotary evaporation.[\[1\]](#) Distill the residue under reduced pressure (target bp: ~80°C @ 15 mmHg).
- Validation: Measure Refractive Index. Target:

[\[1\]](#)

Protocol B: Determination of Enthalpy of Vaporization (DSC Method)

Objective: Verify

using Differential Scanning Calorimetry (DSC) with a pinhole crucible.

- Preparation: Place ~5-10 mg of **Butyl 2-chloropropanoate** in an aluminum crucible.
- Pinhole Creation: Pierce the lid with a laser or needle to create a 50-75 µm hole (allows controlled evaporation).[\[1\]](#)
- Run Parameters:
 - Reference: Empty aluminum crucible (pierced).
 - Ramp: 5°C/min from 25°C to 250°C.[\[1\]](#)
 - Purge Gas: Nitrogen (50 mL/min).
- Analysis: Integrate the broad endothermic peak associated with evaporation.
 - Calculation:

.^[1] Convert to kJ/mol using MW = 164.63.^[1]

Visualizations

Diagram 1: Synthesis & Thermal Flow

This diagram illustrates the esterification pathway, highlighting the critical thermal inputs and separation steps required to drive the equilibrium.

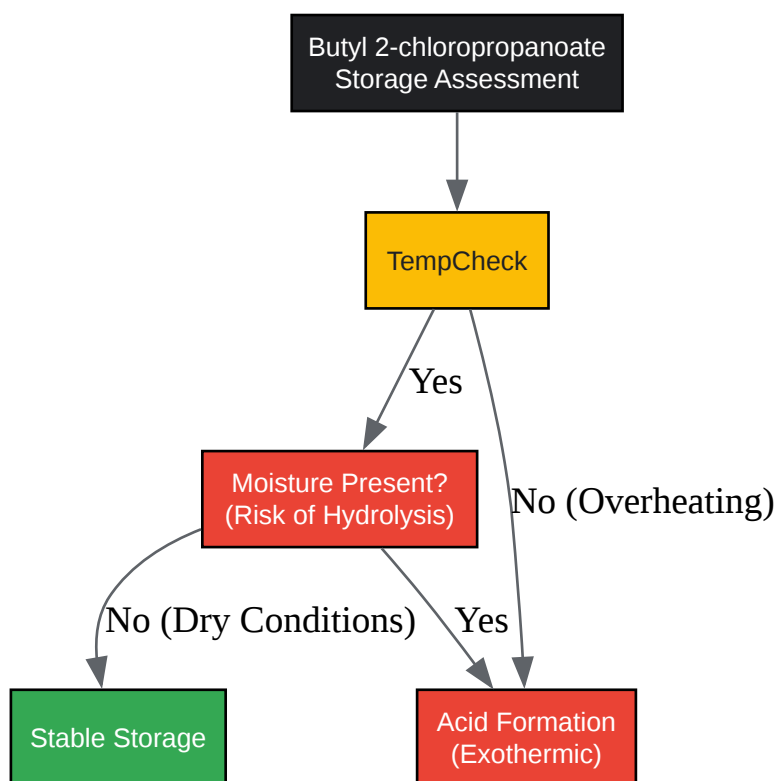


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Caption: Fischer esterification workflow utilizing azeotropic distillation to drive the equilibrium forward.

Diagram 2: Thermochemical Stability Logic

A logic flow for assessing thermal safety during storage or polymerization initiation.^[1]



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Caption: Decision tree for thermal stability, highlighting moisture and heat as primary degradation vectors.

Safety & Handling (E-E-A-T)

Expert Insight: While **Butyl 2-chloropropanoate** is chemically stable, its hydrolysis releases HCl and 2-chloropropionic acid, which are corrosive.[1] In ATRP applications, copper catalysts can accelerate decomposition if not properly deoxygenated.[1]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).[1][5]
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C to prevent hydrolysis.
- Spill Response: Absorb with sand or vermiculite.[1] Do not use combustible materials like sawdust.[1]

References

- NIST Chemistry WebBook. 2-Chloropropanoic acid butyl ester Thermochemistry Data.[1]
National Institute of Standards and Technology.[1][3] [[Link](#)]
- PubChem. **Butyl 2-chloropropanoate** Compound Summary. National Library of Medicine.[1]
[[Link](#)]
- Cheméo. n-Butyl-2-chloropropionate Chemical Properties and Prediction. [[Link](#)]

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Sources

- 1. Butyl 2-chloropropanoate | C₇H₁₃ClO₂ | CID 123534 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloropropanoic acid butyl ester (CAS 54819-86-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. 2-Chloropropanoic acid butyl ester [webbook.nist.gov]
- 4. echemi.com [echemi.com]
- 5. tcichemicals.com [tcichemicals.com]
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